

Essential Safety and Operational Guidance for Handling VJ115

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Compound of Interest

Compound Name: VJ115

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Application, and Disposal of the ENOX1 Inhibitor, **VJ115**.

This document provides critical safety and logistical information for the handling of **VJ115** (CAS: 929256-79-1), a potent small molecule inhibitor of ENOX1 (NADH oxidase) utilized in cancer and vasculature research.^{[1][2]} Given that **VJ115** is intended for laboratory research use only and is not for human or veterinary use, adherence to strict safety protocols is paramount.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VJ115** is provided in the table below for easy reference.

Property	Value
IUPAC Name	(2Z)-2-[(1-benzylindol-3-yl)methylidene]-1-azabicyclo[2.2.2]octan-3-ol
Molecular Formula	C23H24N2O
Molecular Weight	344.45 g/mol
Appearance	Solid powder
CAS Number	929256-79-1
Primary Target	ENOX1 (NADH oxidase)
IC50	10 µM for ENOX1

Source: Benchchem[1], ProbeChem[2]

Personal Protective Equipment (PPE) and Handling

Due to the absence of a formal Safety Data Sheet (SDS), **VJ115** should be handled with the utmost caution, treating it as a potentially hazardous substance. The following PPE and handling procedures are mandatory to minimize exposure risk.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves	Provides a chemical-resistant barrier to prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne powder.
Respiratory Protection	N95 or higher-rated respirator	Essential when handling the powder form to prevent inhalation.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Handling Procedures

- Ventilation: All handling of **VJ115** powder should be conducted in a certified chemical fume hood to control airborne exposure.
- Weighing: Use a balance with a draft shield within the fume hood.
- Solution Preparation: Prepare solutions within the fume hood. Avoid splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **VJ115**, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Emergency Procedures and Disposal

Emergency Response

Situation	Procedure
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
Eye Contact	Flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For a small spill, gently cover with an absorbent material, then carefully scoop into a sealed container for disposal. For a large spill, contact your institution's environmental health and safety department.

Disposal Plan

Dispose of **VJ115** waste in accordance with all local, state, and federal regulations for chemical waste.

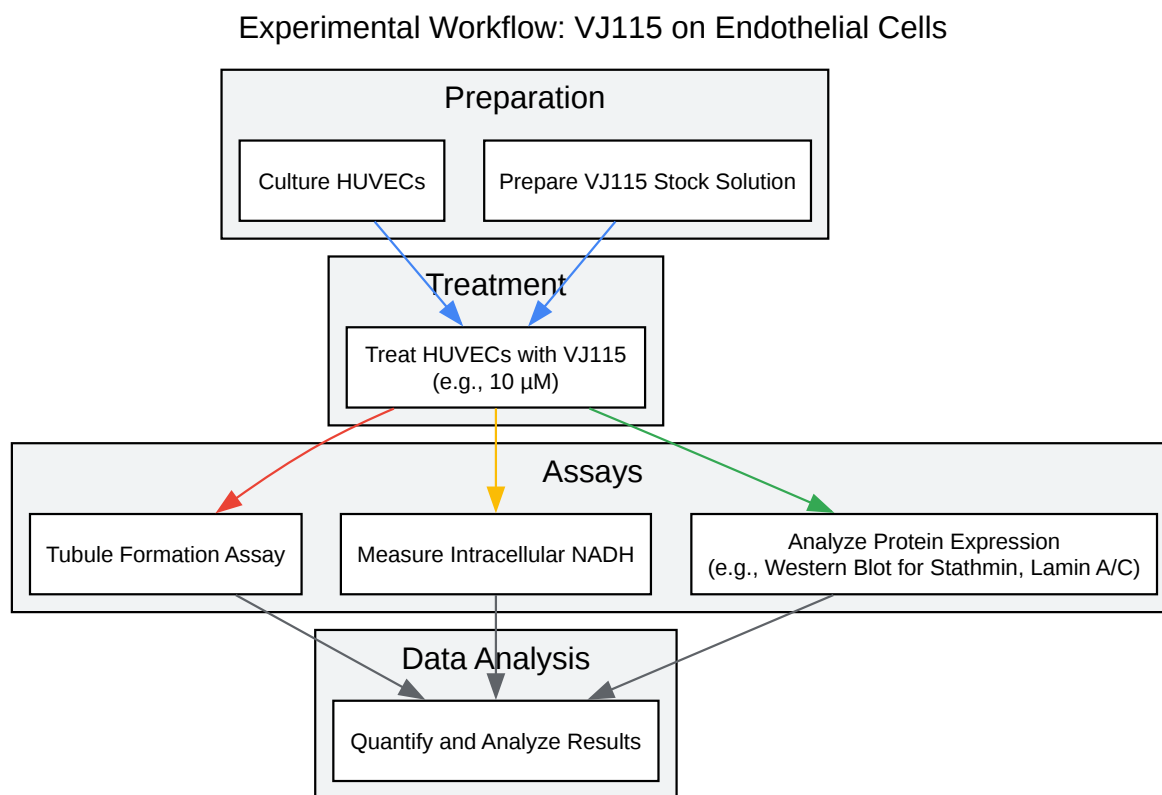
- Solid Waste: Collect all **VJ115** powder and contaminated disposable materials (e.g., weigh boats, pipette tips, gloves) in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Collect all solutions containing **VJ115** in a clearly labeled, sealed container for hazardous liquid waste.

Experimental Protocols and Mechanism of Action

VJ115 functions as a small molecule inhibitor of ENOX1, an NADH oxidase.^{[1][2]} This inhibition leads to an increase in intracellular NADH levels, which in turn affects various cellular processes, including cytoskeletal reorganization and angiogenesis.^{[1][3]}

Experimental Workflow: Investigating the Effect of **VJ115** on Endothelial Cells

The following diagram outlines a typical experimental workflow to assess the impact of **VJ115** on endothelial cells, such as Human Umbilical Vein Endothelial Cells (HUVECs).



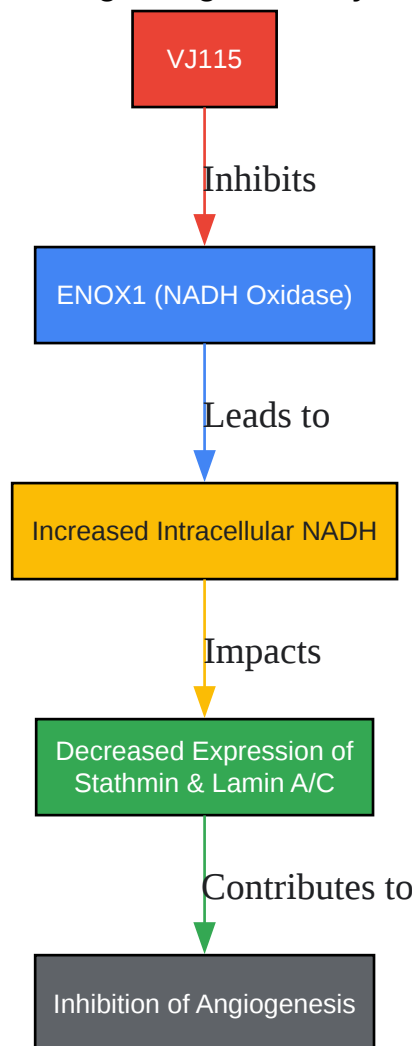
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Caption: A typical workflow for studying the effects of **VJ115** on endothelial cells.

Signaling Pathway: VJ115 Mechanism of Action

The diagram below illustrates the proposed signaling pathway through which **VJ115** exerts its effects.

Proposed Signaling Pathway of VJ115



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Caption: **VJ115** inhibits ENOX1, leading to downstream effects on angiogenesis.

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References

- 1. VJ115|ENOX1 Inhibitor [benchchem.com]

- 2. VJ115 | ENOX1 inhibitor | Probechem Biochemicals [probechem.com]
- 3. The novel antiangiogenic VJ115 inhibits the NADH oxidase ENOX1 and cytoskeleton-remodeling proteins - PMC [pmc.ncbi.nlm.nih.gov]
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